

An In-depth Technical Guide to Benzyl 4-methyl-2-nitrophenyl ether

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Compound of Interest

Compound Name: *1-(Benzyloxy)-4-methyl-2-nitrobenzene*

Cat. No.: *B7889919*

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This guide provides a comprehensive technical overview of Benzyl 4-methyl-2-nitrophenyl ether, a specialty chemical with potential applications in organic synthesis and drug discovery. Due to its specific substitution pattern, this compound may not be readily available commercially, and a dedicated CAS number has not been identified in common chemical databases. This document, therefore, serves as a predictive and instructional resource for its synthesis, characterization, and safe handling, based on established principles of organic chemistry and data from structurally analogous compounds.

Chemical Identity and Predicted Properties

While a specific CAS number for Benzyl 4-methyl-2-nitrophenyl ether is not readily available, its chemical identity is defined by its structure. Its properties can be predicted based on the functional groups present: a benzyl ether linkage, a nitro group, and a methyl group on the phenyl ring.

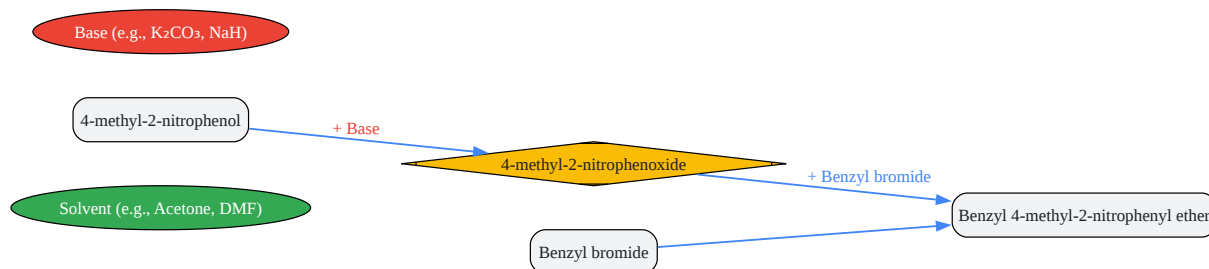
Property	Predicted Value/Information
Molecular Formula	C ₁₄ H ₁₃ NO ₃
Molecular Weight	243.26 g/mol
IUPAC Name	1-(Benzyloxy)-4-methyl-2-nitrobenzene
Appearance	Likely a pale yellow to yellow crystalline solid
Solubility	Expected to be soluble in common organic solvents like dichloromethane, ethyl acetate, and acetone; sparingly soluble in alcohols; and insoluble in water.
Melting Point	Prediction is difficult without experimental data, but likely to be a solid at room temperature.

Synthesis and Mechanism

The most logical and widely applicable method for the synthesis of Benzyl 4-methyl-2-nitrophenyl ether is the Williamson ether synthesis.^[1] This reaction involves the nucleophilic substitution of a halide by an alkoxide or, in this case, a phenoxide. The presence of an electron-withdrawing nitro group increases the acidity of the phenolic proton of 4-methyl-2-nitrophenol, facilitating the formation of the corresponding phenoxide.^[2]

The proposed synthesis involves the reaction of 4-methyl-2-nitrophenol with benzyl bromide in the presence of a suitable base.

Reaction Scheme:



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Caption: Proposed Williamson ether synthesis of Benzyl 4-methyl-2-nitrophenyl ether.

Experimental Protocol: Williamson Ether Synthesis

This protocol is a general guideline and may require optimization.

- **Reaction Setup:** To a dry round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 4-methyl-2-nitrophenol (1 equivalent) and a suitable base such as anhydrous potassium carbonate (2 equivalents).^[3]
- **Solvent Addition:** Add a dry polar aprotic solvent, such as acetone or dimethylformamide (DMF), to the flask.
- **Reagent Addition:** While stirring, add benzyl bromide (1.1 equivalents) to the reaction mixture.
- **Reaction Conditions:** Heat the reaction mixture to reflux and monitor the progress of the reaction by thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature and filter to remove the inorganic salts. The filtrate is then concentrated under reduced pressure.

- Purification: The crude product is purified by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography on silica gel.

Analytical Characterization

The structure and purity of the synthesized Benzyl 4-methyl-2-nitrophenyl ether would be confirmed using a combination of spectroscopic techniques.

Analytical Technique	Expected Observations
¹ H NMR	The spectrum is expected to show a singlet for the benzylic protons (CH ₂) around 5.0-5.2 ppm. Aromatic protons will appear in the range of 7.0-8.0 ppm. A singlet for the methyl group (CH ₃) is expected around 2.3-2.5 ppm.[4][5]
¹³ C NMR	The spectrum should show a signal for the benzylic carbon around 70-75 ppm. Aromatic carbons will be observed in the 110-160 ppm range. The methyl carbon signal is expected around 20 ppm.[4]
Mass Spectrometry (MS)	Electron ionization (EI) mass spectrometry would likely show the molecular ion peak (M ⁺) at m/z 243. Common fragmentation patterns for benzyl ethers include cleavage at the benzylic C-O bond, leading to a prominent peak at m/z 91 (tropylium ion).[6][7]
Infrared (IR) Spectroscopy	Characteristic peaks would include those for the C-O-C ether linkage (around 1250-1000 cm ⁻¹), aromatic C=C stretching (around 1600-1450 cm ⁻¹), and asymmetric and symmetric stretching of the nitro group (NO ₂) at approximately 1530 cm ⁻¹ and 1350 cm ⁻¹ , respectively.
High-Performance Liquid Chromatography (HPLC)	HPLC can be used to assess the purity of the compound. A reversed-phase column with a mobile phase of acetonitrile and water would be a suitable starting point for method development.[8]

Potential Applications

While specific applications for Benzyl 4-methyl-2-nitrophenyl ether are not documented, its structure suggests potential utility in several areas of chemical research:

- **Intermediate in Organic Synthesis:** The nitro group can be reduced to an amine, which can then be further functionalized, making this compound a potential precursor to various substituted anilines.[9] Aromatic nitro compounds are important in the synthesis of dyes, pharmaceuticals, and other specialty chemicals.[10][11]
- **Protecting Group Chemistry:** The benzyl group is a common protecting group for phenols. The nitro substituent may offer alternative deprotection strategies compared to standard hydrogenolysis. For example, 2-nitrobenzyl groups are known to be photolabile protecting groups.[1]
- **Materials Science:** Nitrophenyl ethers have been investigated for their use in polymer chemistry and as plasticizers.[10][12]

Safety and Handling

Detailed toxicological data for Benzyl 4-methyl-2-nitrophenyl ether is unavailable. However, based on the functional groups present, the following precautions should be taken. Aromatic nitro compounds are often toxic and can be absorbed through the skin.[11][13]

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves, when handling this compound.[13]
- **Ventilation:** Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of any dust or vapors.
- **Storage:** Store in a tightly sealed container in a cool, dry place away from strong oxidizing and reducing agents.
- **Disposal:** Dispose of chemical waste in accordance with local, state, and federal regulations. Never pour down the drain.[14]

Emergency Procedures

- **Skin Contact:** Immediately wash the affected area with soap and water. Remove contaminated clothing.
- **Eye Contact:** Flush eyes with copious amounts of water for at least 15 minutes.

- Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.
- Ingestion: Do not induce vomiting. Seek immediate medical attention.

Conclusion

Benzyl 4-methyl-2-nitrophenyl ether, while not a commercially cataloged chemical, represents a synthetically accessible molecule with potential applications in various fields of chemical research. This guide provides a foundational framework for its synthesis via the Williamson ether synthesis, outlines key analytical techniques for its characterization, and emphasizes the necessary safety precautions for its handling. Researchers and scientists can use this information as a starting point for their work with this and structurally related compounds.

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